

# Application Notes and Protocols for the Gas Chromatographic Determination of Propanediols

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## Compound of Interest

Compound Name: *Propane-2,2-diol*

CAS No.: *558-18-9*

Cat. No.: *B15491536*

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This document provides detailed application notes and protocols for the quantitative determination of propanediols, specifically 1,2-propanediol (propylene glycol) and 1,3-propanediol, using gas chromatography (GC). These methods are applicable across various fields, including pharmaceuticals, cosmetics, and food science.

## Introduction

Propanediols are common ingredients in a wide range of products. 1,2-propanediol is frequently used as a solvent, humectant, and preservative in pharmaceuticals, cosmetics, and food. 1,3-propanediol is a key component in the production of polymers like polytrimethylene terephthalate (PTT) and is also found in some consumer products. Accurate and reliable quantification of these compounds is crucial for quality control, safety assessment, and formulation development. Gas chromatography, with its high resolution and sensitivity, is a primary analytical technique for this purpose. Detection is commonly achieved using a Flame Ionization Detector (FID) for routine quantification or a Mass Spectrometer (MS) for definitive identification and trace-level analysis.

## Methods Overview

The choice of a specific GC method for propanediol analysis depends on the sample matrix, the required sensitivity, and the available instrumentation. Key considerations include:

- **Direct Injection:** For simple matrices like aqueous solutions or certain pharmaceutical formulations, direct injection of a diluted sample may be feasible.
- **Liquid-Liquid Extraction (LLE):** In more complex matrices such as cosmetics or food products, an LLE step is often necessary to isolate the propanediols from interfering substances. A common approach involves salting out the analytes and extracting them into an organic solvent like ethyl ether.[\[1\]](#)[\[2\]](#)
- **Derivatization:** To improve the chromatographic properties (e.g., peak shape, volatility) and enhance sensitivity, especially for trace analysis, derivatization of the hydroxyl groups is often employed. Common derivatizing agents include phenylboronic acid and benzoyl chloride.[\[3\]](#)[\[4\]](#)

## Quantitative Data Summary

The following table summarizes the performance characteristics of various GC methods for the determination of propanediols.

Analyte(s)	Matrix	Method	Column	Detector	Linearity Range	Limit of Detection (LOD)	Limit of Quantification (LOQ)
1,2-Propanediol, 1,3-Propanediol	Cheese, Bacterial Cultures	Phenylboronic esterification, GC-MS	-	MS	0-1000 mg/kg (cheese), 0-5000 mg/kg (cultures)	0.26 mg/kg (1,2-PDO), 0.11 mg/kg (1,3-PDO) in cheese; 1.32 mg/kg (1,2-PDO), 0.54 mg/kg (1,3-PDO) in cultures	-
1,2-Propanediol	Water, Urine	Benzoyl chloride derivatization, GC-FID	-	FID	-	50 ppb	-
1,2-Propanediol	Workplace Air	Adsorption, Desorption, GC-MS	HP-PONA (50 m x 0.2 mm x 0.5 µm)	MS	10-500 µg/mL	-	1.303 µg/mL
1,2-Propanediol, 2,3-	Wine, Must	LLE, GC-MS	DB-WAX (60 m x 0.25 mm)	MS	1-500 mg/L	-	-

Butanediol			x 0.25 μm)					
1,3-Propanediol	Bacterial Culture Supernatants	Direct Injection, GC-FID	-	FID	-	-	-	-
3-Chloro-1,2-propanediol	Biological Tissues	QuEChE RS, Derivatization, GC-MS	-	MS	2-2000 ng/g	<0.8 ng/g	2 ng/g	

## Experimental Protocols

### Protocol 1: Direct Injection GC-FID for Propanediols in Aqueous Samples

This protocol is suitable for the quantification of 1,2-propanediol and 1,3-propanediol in relatively clean aqueous matrices, such as fermentation broths or simple pharmaceutical formulations.

#### 1. Materials and Reagents

- 1,2-Propanediol (≥99.5% purity)
- 1,3-Propanediol (≥99.5% purity)
- Internal Standard (IS): 1,4-Butanediol or 2,3-Butanediol
- Deionized water
- Methanol, GC grade

#### 2. Instrumentation and Conditions

- Gas Chromatograph: Agilent 7890 or equivalent, equipped with a split/splitless injector and Flame Ionization Detector (FID).
- Column: A polar polyethylene glycol (PEG) column, such as a DB-Wax or equivalent (e.g., 30 m x 0.25 mm ID, 0.25  $\mu$ m film thickness), is recommended for good peak shape.[5]
- Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1-2 mL/min).
- Injector Temperature: 250°C.
- Detector Temperature: 250°C.
- Oven Temperature Program:
  - Initial temperature: 100°C, hold for 1 minute.
  - Ramp: 10°C/min to 220°C.
  - Hold: 5 minutes at 220°C.
- Injection Volume: 1  $\mu$ L.
- Split Ratio: 20:1.

### 3. Standard Preparation

- Stock Solutions (10 mg/mL): Accurately weigh approximately 100 mg of 1,2-propanediol, 1,3-propanediol, and the internal standard into separate 10 mL volumetric flasks. Dissolve and bring to volume with deionized water.
- Calibration Standards: Prepare a series of calibration standards by diluting the stock solutions with deionized water to cover the expected concentration range of the samples. A typical range would be from 10  $\mu$ g/mL to 500  $\mu$ g/mL. Add a constant amount of the internal standard to each calibration standard.

### 4. Sample Preparation

- Centrifuge the sample (e.g., fermentation broth) to remove any particulate matter.

- Dilute the supernatant with deionized water to bring the analyte concentrations within the calibration range.
- Add the same constant amount of internal standard as used in the calibration standards to the diluted sample.

## 5. Data Analysis

- Integrate the peak areas of the propanediols and the internal standard.
- Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte.
- Determine the concentration of the propanediols in the samples from the calibration curve.

## Protocol 2: Derivatization with Phenylboronic Acid for Trace Analysis by GC-MS

This protocol is adapted for sensitive and specific determination of propanediols in complex matrices like cheese and involves derivatization to form phenylboronic esters.[3]

### 1. Materials and Reagents

- 1,2-Propanediol
- 1,3-Propanediol
- Internal Standard: Deuterated 1,2-propanediol or 1,3-propanediol
- Phenylboronic acid (PBA)
- Acetone
- Dichloromethane
- Anhydrous sodium sulfate

### 2. Instrumentation and Conditions

- Gas Chromatograph-Mass Spectrometer (GC-MS): System equipped with a suitable capillary column.
- Column: A non-polar or medium-polarity column, such as a DB-5ms or HP-5ms (e.g., 30 m x 0.25 mm ID, 0.25  $\mu$ m film thickness).
- Carrier Gas: Helium at a constant flow of 1 mL/min.
- Injector Temperature: 260°C.
- Oven Temperature Program:
  - Initial temperature: 80°C, hold for 1 minute.
  - Ramp: 15°C/min to 280°C.
  - Hold: 5 minutes at 280°C.
- MS Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity. Monitor characteristic ions for the phenylboronic esters of 1,2-propanediol and 1,3-propanediol.

### 3. Sample and Standard Preparation

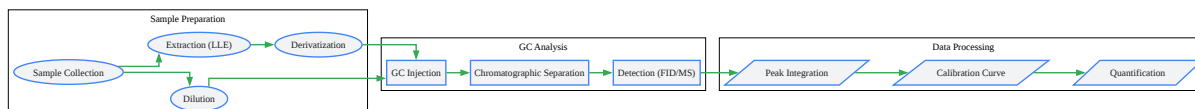
- Sample Extraction: Homogenize the sample (e.g., cheese). Extract a known amount with a suitable solvent system.
- Derivatization:
  - Transfer an aliquot of the extract or standard solution to a reaction vial and evaporate to dryness under a gentle stream of nitrogen.
  - Add 200  $\mu$ L of a 10 mg/mL solution of phenylboronic acid in acetone and 200  $\mu$ L of dichloromethane.

- Seal the vial and heat at 60°C for 20 minutes.
- Cool to room temperature. The sample is now ready for GC-MS analysis.

#### 4. Data Analysis

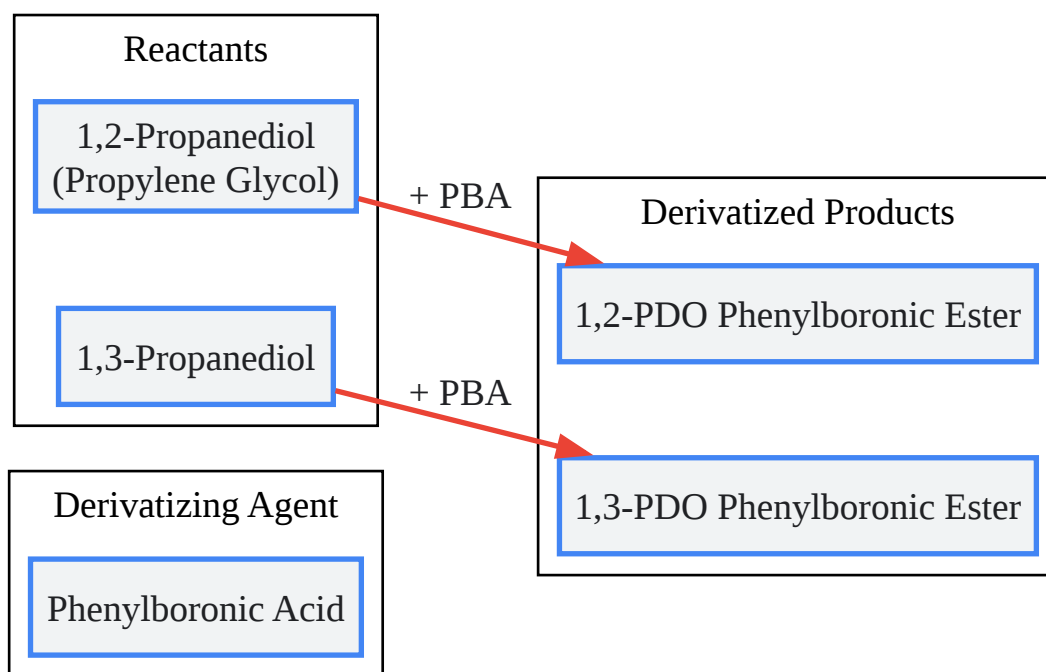
- Quantify the analytes using the peak areas of the selected ions and a calibration curve prepared from derivatized standards. The use of a deuterated internal standard is recommended to correct for extraction and derivatization variability.

## Visualizations



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Caption: General workflow for the determination of propanediols by Gas Chromatography.



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Caption: Derivatization of propanediols with phenylboronic acid for GC analysis.

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